

Parishin B: A Technical Guide to its Source, Isolation, and Biological Interactions

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Compound of Interest

Compound Name: *Parishin B*

Cat. No.: *B15612673*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Parishin B**, a significant bioactive compound derived from the traditional Chinese medicinal plant, *Gastrodia elata*. This document details the isolation and purification of **Parishin B**, presents quantitative data on its occurrence, and explores its interactions with key biological signaling pathways.

Source and Significance

Parishin B is a phenolic glucoside naturally found in the rhizomes of *Gastrodia elata* Blume, a plant belonging to the Orchidaceae family. *Gastrodia elata*, known as "Tianma" in Chinese medicine, has a long history of use in treating neurological conditions such as headaches, dizziness, and convulsions.[1][2] Modern research has identified a variety of bioactive constituents in *G. elata*, including gastrodin, parishin derivatives (A, B, C, and E), and other phenolic compounds.[3][4] **Parishin B**, a diester of citric acid and gastrodin, is recognized for its potential therapeutic properties, including antioxidant and neuroprotective effects.[4]

Isolation and Purification of Parishin B from *Gastrodia elata*

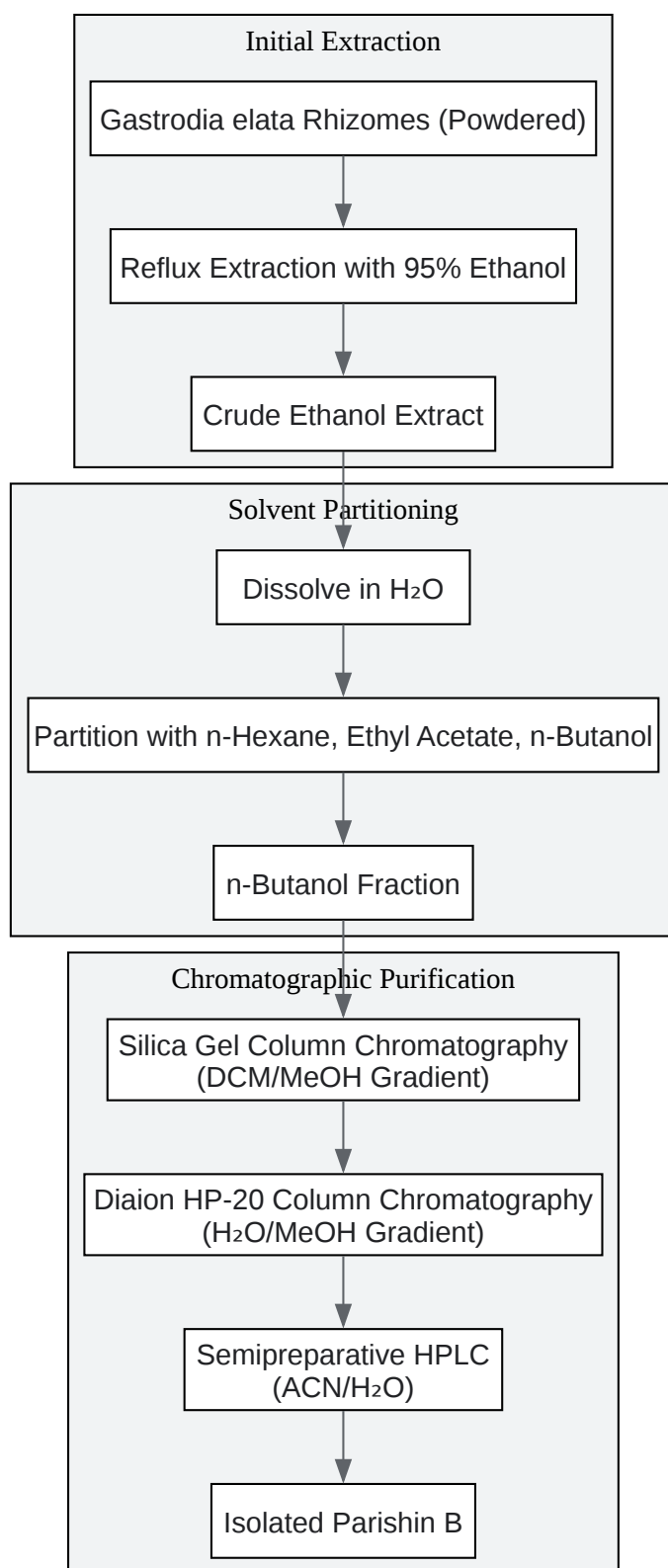
The isolation of **Parishin B** from *Gastrodia elata* is a multi-step process involving extraction, solvent partitioning, and multiple stages of chromatography. The following protocol is synthesized from established methodologies.[5]

Experimental Protocol: Isolation of Parishin Derivatives

- Extraction:
 - Powdered *G. elata* rhizomes (4.4 kg) are extracted with 95% ethanol (3 x 6 L) by heating under reflux.
 - The combined ethanol extracts are evaporated under a vacuum to yield a crude extract (approx. 539.5 g).[\[5\]](#)
- Solvent Partitioning:
 - The crude extract is dissolved in water and sequentially partitioned with n-hexane, ethyl acetate, and n-butanol.
 - The n-butanol fraction (86.21 g), which contains **Parishin B** and other polar glycosides, is collected for further purification.[\[5\]](#)
- Silica Gel Column Chromatography:
 - The n-butanol extract is subjected to silica gel column chromatography.
 - The column is eluted with a gradient of dichloromethane/methanol (DCM/MeOH) from 1:0 to 0:1 (v/v).
 - Fractions are collected and monitored by thin-layer chromatography (TLC). Fractions containing parishin derivatives are pooled.[\[5\]](#)
- Diaion HP-20 Column Chromatography:
 - Selected fractions from the silica gel column are further purified using a Diaion HP-20 resin column.
 - Elution is performed with a stepwise gradient of water/methanol (H₂O/MeOH) from 1:0 to 0:1 (v/v).[\[5\]](#)
- Semipreparative High-Performance Liquid Chromatography (HPLC):

- The final purification of **Parishin B** is achieved by semipreparative HPLC.
- A typical mobile phase for the separation of parishin derivatives is a gradient of acetonitrile (ACN) in water. For instance, a subfraction can be purified using 21% ACN-H₂O to yield **Parishin B**.^[5]
- The purity of the isolated **Parishin B** is confirmed by analytical HPLC and its structure is elucidated using spectroscopic methods such as NMR and high-resolution ESI-MS.^[5]

Experimental Workflow



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Isolation Workflow for **Parishin B**

Quantitative Data

The content of **Parishin B** and related compounds in *Gastrodia elata* can vary depending on the source and processing methods. The following tables summarize quantitative data from various studies.

Table 1: Yield of Parishin Derivatives from a Representative Isolation Protocol[5]

Compound	Initial Mass of <i>G. elata</i> (kg)	Final Yield (mg)
Parishin Derivative 1	4.4	6.2
Parishin Derivative 2	4.4	8.8
Parishin Derivative 3	4.4	15.9
Parishin B (tentative)	4.4	2.1
Parishin Derivative 5	4.4	2.2
Parishin Derivative 6	4.4	5.3
Parishin Derivative 7	4.4	2.2

Note: The original study labels the compounds with numbers; tentative identification of **Parishin B** is based on comparative analysis of similar isolation studies.

Table 2: Content of Parishin B in *Gastrodia elata* from Different Localities[4]

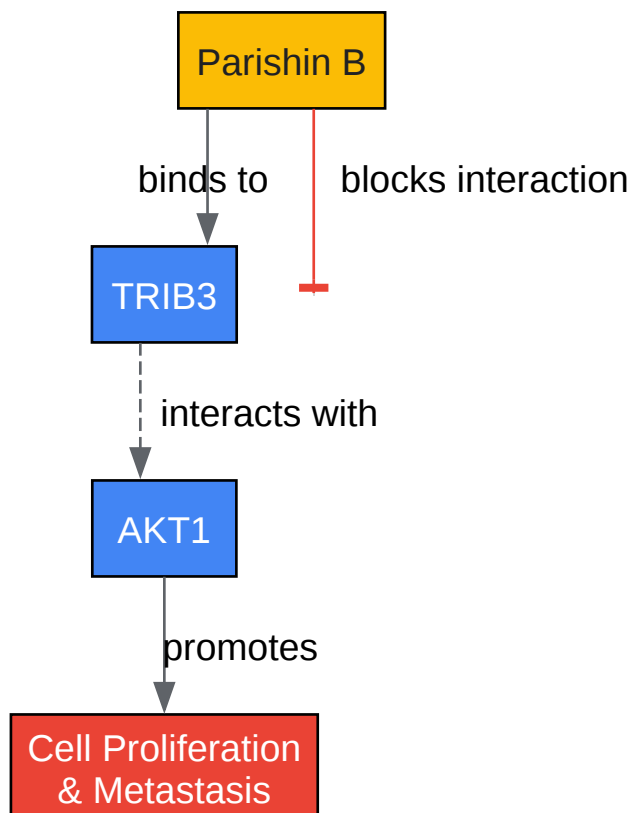
Source Locality	Average Content of Parishin B (%)
Yunnan	Highest among tested localities
Xizang	Data not specified
Zhejiang	Data not specified
Anhui	Data not specified
Jilin	Data not specified
Sichuan	Data not specified
Shanxi	Data not specified
Guizhou	Data not specified

Biological Signaling Pathways

Recent studies have begun to elucidate the molecular mechanisms underlying the bioactivity of parishin compounds, including **Parishin B**.

TRIB3-AKT1 Interaction in Breast Cancer

Parishin B has been identified as an inhibitor of the TRIB3-AKT1 interaction, which plays a role in breast cancer proliferation and metastasis.^{[6][7]} By binding to TRIB3, **Parishin B** blocks its interaction with AKT1, leading to the inhibition of downstream signaling that promotes cancer cell growth and survival.^{[6][7][8]}

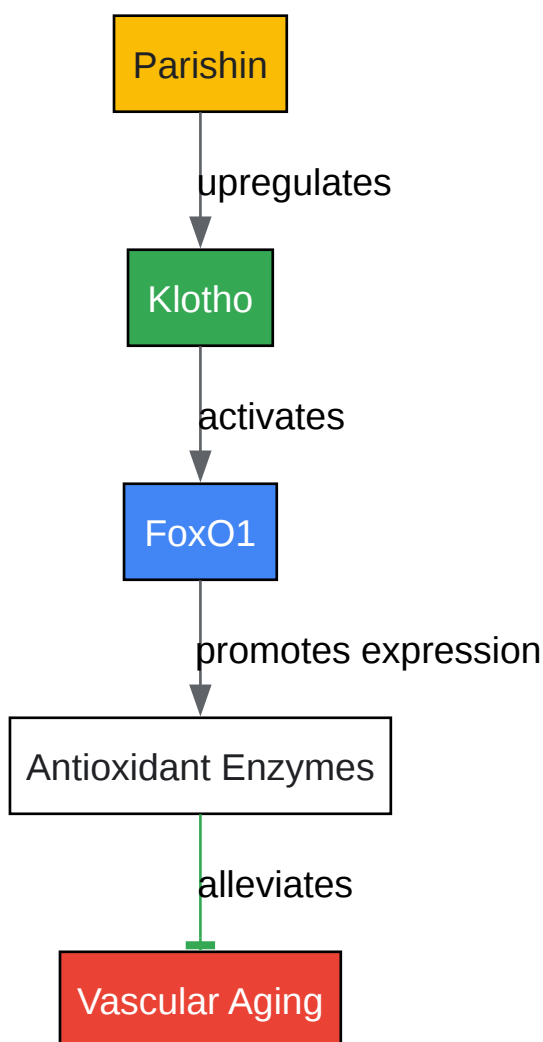


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Parishin B inhibits the TRIB3-AKT1 interaction.

Klotho/FoxO1 Anti-Aging Pathway

Parishin has been shown to alleviate vascular aging by upregulating the anti-aging protein Klotho.[1] Increased Klotho expression leads to the activation of the transcription factor FoxO1, which in turn promotes the expression of antioxidant enzymes, conferring resistance to oxidative stress.[1]

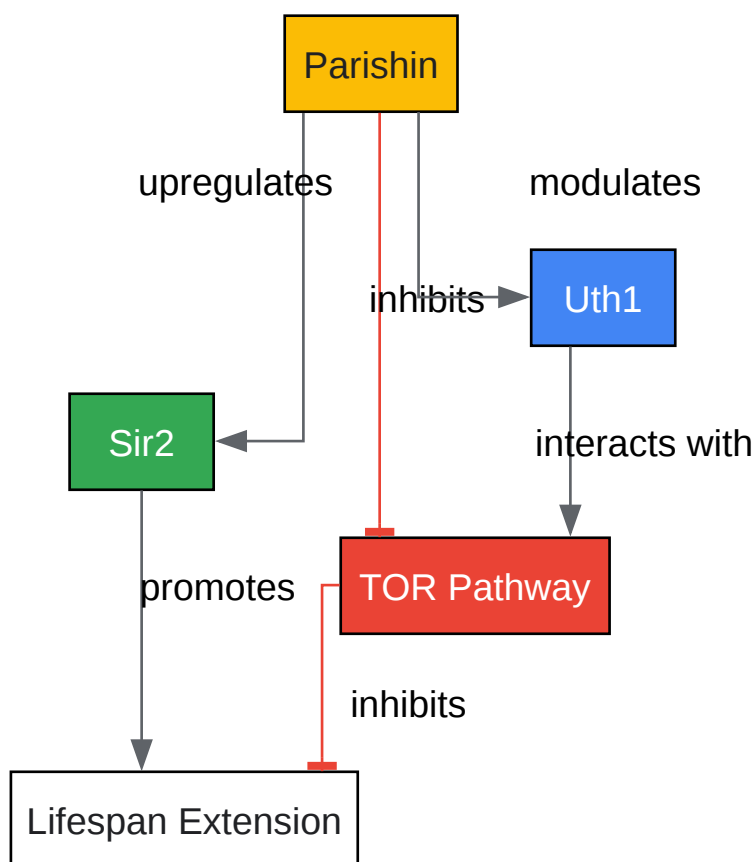


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Parishin's role in the Klotho/FoxO1 anti-aging pathway.

Sir2/Uth1/TOR Signaling Pathway

In the context of lifespan extension, parishin has been found to modulate the Sir2/Uth1/TOR signaling pathway in yeast.[9] It increases the expression of Sir2, an enzyme associated with longevity, while inhibiting the TOR (Target of Rapamycin) pathway, which is involved in cell growth and proliferation.[9] This dual action contributes to its anti-aging effects.[9]



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Parishin's modulation of the Sir2/Uth1/TOR pathway.

Conclusion

Parishin B is a promising bioactive compound from *Gastrodia elata* with significant therapeutic potential. The detailed isolation protocols and quantitative data presented in this guide provide a solid foundation for researchers in natural product chemistry and drug development. Furthermore, the elucidation of its interactions with key signaling pathways, such as the TRIB3-AKT1, Klotho/FoxO1, and Sir2/Uth1/TOR pathways, opens new avenues for investigating its efficacy in oncology and age-related diseases. Further research is warranted to fully explore the pharmacological applications of **Parishin B**.

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